

4-[Chloro(4-chlorophenyl)methyl]oxane

molecular weight and formula

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Compound of Interest

Compound Name: 4-[Chloro(4-chlorophenyl)methyl]oxane

CAS No.: 1342064-22-5

Cat. No.: B1467937

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Technical Guide: 4-[Chloro(4-chlorophenyl)methyl]oxane

High-Value Pharmacophore for GPCR Ligand Optimization

Executive Summary

4-[Chloro(4-chlorophenyl)methyl]oxane (CAS: 1342064-22-5) is a specialized alkylating agent used primarily in the synthesis of next-generation antihistamines and calcium channel blockers. Structurally, it represents a bioisosteric modification of the classical 4-chlorobenzhydryl chloride moiety, where one phenyl ring is replaced by a saturated tetrahydropyran (oxane) ring.

This substitution is a strategic tool in "Lead Optimization" to:

- Increase E_{sp^3} character: Moving away from flat, aromatic structures to improve solubility and target specificity.

- **Modulate Lipophilicity (LogP):** The ether oxygen in the THP ring lowers LogP compared to the all-carbon cyclohexyl or phenyl analogs, potentially improving metabolic stability and oral bioavailability.

Chemical Identity & Properties

The following data constitutes the core reference standard for analytical verification.

Table 1: Physicochemical Profile

Property	Specification
IUPAC Name	4-[Chloro(4-chlorophenyl)methyl]oxane
Common Synonyms	4-[(4-Chlorophenyl)chloromethyl]tetrahydropyran; (4-Chlorophenyl)(tetrahydro-2H-pyran-4-yl)methyl chloride
CAS Number	1342064-22-5
Molecular Formula	C ₁₂ H ₁₄ Cl ₂ O
Molecular Weight	245.14 g/mol
Monoisotopic Mass	244.0422 Da
Physical State	Viscous oil or low-melting solid (depending on purity)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Hydrolyzes in water
Reactivity Class	Secondary Alkyl Halide (Benzylic-like reactivity)

Synthetic Methodology

As a Senior Application Scientist, I recommend the Convergent Grignard-Chlorination Protocol. This route is preferred over direct functionalization of the THP ring due to its high regioselectivity and scalability.

Mechanism of Action (Synthesis Logic)

The synthesis relies on the nucleophilic addition of a Grignard reagent to an aldehyde, followed by the conversion of the resulting alcohol to a chloride. The choice of chlorinating agent is critical; Thionyl Chloride (SOCl_2) is selected here for its ability to produce gaseous byproducts (SO_2 , HCl), simplifying purification.

Protocol: Step-by-Step Synthesis

Phase 1: Formation of the Alcohol Intermediate

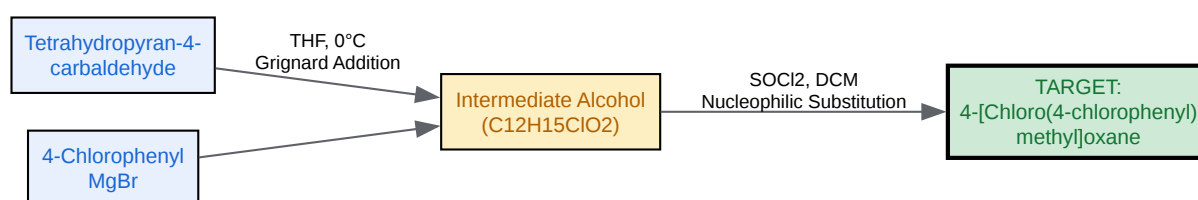
- Precursors: 4-Chlorophenylmagnesium bromide (1.0 M in THF) and Tetrahydropyran-4-carbaldehyde (CAS 50681-25-9).
- Reaction:
 - Charge a flame-dried 3-neck flask with Tetrahydropyran-4-carbaldehyde (1.0 eq) in anhydrous THF under Nitrogen.
 - Cool to 0°C (ice bath) to suppress side reactions.
 - Dropwise add 4-Chlorophenylmagnesium bromide (1.1 eq) over 30 minutes. Note: Exothermic reaction.
 - Allow to warm to Room Temperature (RT) and stir for 2 hours.
 - Quench: Slowly add saturated NH_4Cl solution.
 - Workup: Extract with Ethyl Acetate, dry over Na_2SO_4 , and concentrate to yield (4-chlorophenyl)(tetrahydro-2H-pyran-4-yl)methanol.

Phase 2: Chlorination (The Critical Step)

- Precursor: Alcohol from Phase 1.
- Reagent: Thionyl Chloride (SOCl_2).
- Reaction:
 - Dissolve the crude alcohol in Dichloromethane (DCM).

- Add a catalytic amount of DMF (Dimethylformamide) to activate the SOCl_2 .
- Cool to 0°C . Add SOCl_2 (1.2 eq) dropwise.
- Reflux at 40°C for 1-2 hours until gas evolution ceases.
- Isolation: Evaporate solvent and excess SOCl_2 under reduced pressure.
- Purification: The product is moisture-sensitive. Use immediately or store under Argon.

Visualization: Synthetic Pathway



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Figure 1: Convergent synthesis pathway from commercial precursors to the target alkyl chloride.

Applications in Drug Discovery

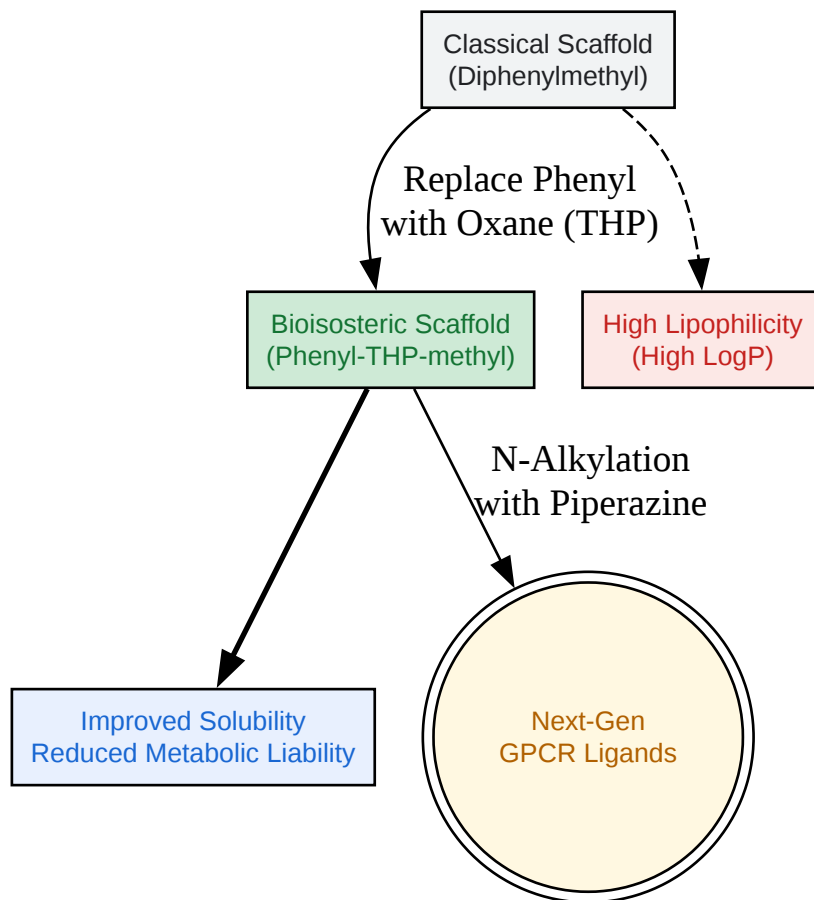
This molecule is primarily used to synthesize hybrid pharmacophores. By reacting **4-[Chloro(4-chlorophenyl)methyl]oxane** with secondary amines (e.g., piperazine derivatives), researchers can generate analogs of established drugs with modified physicochemical properties.

Key Reaction: N-Alkylation

The chloride is a potent electrophile. It reacts with piperazine via an $\text{S}_{\text{N}}1$ mechanism (facilitated by the benzylic cation character) or $\text{S}_{\text{N}}2$ depending on conditions.

- Target Class: H₁-Antihistamines (Cetirizine analogs).
- Target Class: Calcium Channel Blockers (Lomerizine analogs).

Visualization: Pharmacophore Logic



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Figure 2: Strategic rationale for replacing the benzhydryl group with the (4-chlorophenyl) (oxane) moiety.

Safety & Handling Protocols

Trustworthiness: This compound is an alkylating agent and must be treated as a potential mutagen.

- **Moisture Sensitivity:** The C-Cl bond is labile. Exposure to ambient humidity will hydrolyze the compound back to the alcohol and HCl. Store in a desiccator at -20°C.
- **Incompatibility:** Reacts violently with strong oxidizers and strong bases.

- PPE: Double nitrile gloves and a fume hood are mandatory to prevent inhalation of vapors or dust.

References

- PubChem. (2025). **4-[Chloro(4-chlorophenyl)methyl]oxane** - Compound Summary. National Library of Medicine. [\[Link\]](#)
- WIPO. (2020). Patent WO2020049599: Process for the preparation of Venetoclax intermediates. (Cited for context on THP-methylamine chemistry). [\[Link\]](#)
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